

Octafluorotoluene molecular weight and formula

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Compound of Interest

Compound Name: Octafluorotoluene

Cat. No.: B1221213

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An In-depth Technical Guide to **Octafluorotoluene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **octafluorotoluene** (also known as perfluorotoluene). The information is presented to support its application in research, particularly in the development of fluorinated materials, specialty chemicals, and pharmaceuticals.

Core Physicochemical Data

Octafluorotoluene is a highly fluorinated aromatic compound valued for its chemical stability and low reactivity.^[1] The following table summarizes its key quantitative properties.

| Property | Value |
|---------------------------------------------------|-----------------------------------------------|
| Molecular Formula | C ₇ F ₈ [1][2][3] |
| C ₆ F ₅ CF ₃ [4] | |
| Molecular Weight | 236.06 g/mol [1][3][4] |
| CAS Number | 434-64-0[1][2][4] |
| Appearance | Colorless to almost colorless clear liquid[1] |
| Density | 1.666 g/mL at 25 °C[5] |
| Boiling Point | 104 °C[1][5][6] |
| Melting Point | -66 °C[1] |
| Refractive Index | n ₂₀ /D 1.368[5] |
| Purity | ≥ 98% (GC)[1] |

Molecular Structure

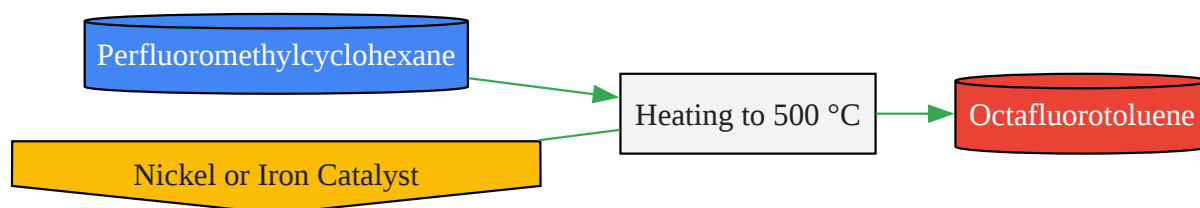
The structure of **octafluorotoluene** consists of a benzene ring where all hydrogen atoms have been replaced by fluorine atoms, and a trifluoromethyl group is attached to the ring.

Caption: Molecular structure of **octafluorotoluene** (C₇F₈).

Experimental Protocols: Synthesis

While detailed, step-by-step experimental protocols are proprietary and vary by manufacturer, a common industrial synthesis method for **octafluorotoluene** is the defluorination of perfluoromethylcyclohexane. This process typically involves heating the starting material in the presence of a nickel or iron catalyst.

The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **octafluorotoluene**.

Applications in Research and Development

Octafluorotoluene is a versatile compound with numerous applications in industrial and laboratory settings:

- **Solvent:** Due to its high stability and ability to dissolve a range of compounds, it is used as a high-performance solvent in chemical synthesis, particularly for fluorinated compounds.[1][2]
- **Reagent in Organic Synthesis:** It serves as a key building block in the synthesis of specialty chemicals, pharmaceuticals, and agrochemicals where the introduction of fluorine can enhance the efficacy and stability of the final products.[1]
- **Electronics:** Its excellent dielectric properties make it suitable for use in the manufacturing of electronic components and as a heat transfer medium.[1][2]
- **Fluoropolymer Production:** It is a precursor in the manufacturing of fluoropolymers, which are valued for their chemical resistance and thermal stability.[1]
- **Medical Imaging:** **Octafluorotoluene** has been explored as a contrast agent in magnetic resonance imaging (MRI).[2]
- **Environmental Studies:** It is used in studies to understand the behavior of fluorinated compounds in the environment.[1]

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